solubility and stability of Trans-4-(cyclopropylmethoxy)cyclohexanamine

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Compound of Interest

Compound Name:	*Trans-4-(cyclopropylmethoxy)cyclohexanamine*
CAS No.:	*919799-80-7*
Cat. No.:	*B1507744*

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An In-depth Technical Guide to the Solubility and Stability of **Trans-4-(cyclopropylmethoxy)cyclohexanamine**

Foreword: A Framework for Characterizing Novel Chemical Entities

Trans-4-(cyclopropylmethoxy)cyclohexanamine is a distinct chemical entity whose public domain data is not extensively documented. This guide, therefore, serves as a foundational framework, leveraging established principles of pharmaceutical science to outline a robust strategy for the comprehensive evaluation of its solubility and stability. The methodologies described herein are derived from best practices in the characterization of small-molecule drug candidates and are designed to build a complete physicochemical profile, essential for any research or development program. As a substituted cyclohexylamine, its properties will be dictated by the interplay between the basic amine group and the lipophilic cyclohexane and cyclopropylmethoxy moieties.

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Section 1: The Imperative of Solubility and Stability in Development

In the journey of a chemical compound from discovery to application, particularly in the pharmaceutical and agrochemical sectors, a thorough understanding of its solubility and stability is non-negotiable. These two parameters form the bedrock of a compound's developability profile.

- Solubility directly influences bioavailability, formulation design, and the reliability of in vitro and in vivo assays. A compound with poor aqueous solubility can present significant challenges in achieving therapeutic concentrations and consistent biological effects.
- Stability dictates a compound's shelf-life, its degradation pathways, and the potential formation of impurities that could affect efficacy or toxicity. Stability testing is a critical regulatory requirement that ensures the quality, safety, and potency of a substance over time.[1][2][3][4]

This guide provides the experimental blueprints to de-risk development by thoroughly characterizing these critical attributes for **Trans-4-(cyclopropylmethoxy)cyclohexanamine**.

Section 2: Comprehensive Solubility Assessment

The solubility of this compound will be heavily influenced by the pH of the medium due to the presence of the primary amine, which will be protonated at acidic pH, likely leading to higher aqueous solubility.

Thermodynamic (Equilibrium) Solubility: The Gold Standard

Thermodynamic solubility is the true saturation point of a compound in a solvent at equilibrium. The shake-flask method remains the definitive technique for this measurement.

Experimental Protocol: Shake-Flask Method

- System Preparation: An excess of solid **Trans-4-(cyclopropylmethoxy)cyclohexanamine** is added to vials containing a panel of relevant solvents. This must include:

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- Aqueous Buffers: A range of pH values is critical to understand the ionization effect. Recommended buffers include pH 2.0 (simulated gastric fluid), pH 5.0, pH 7.4 (physiological pH), and pH 9.0.
- Organic Solvents: Solvents commonly used for stock solution preparation, such as DMSO, ethanol, and acetonitrile, should be evaluated.

- Equilibration: The vials are sealed and agitated in a temperature-controlled environment (e.g., 25°C and 37°C) for a sufficient duration (typically 24 to 48 hours) to ensure equilibrium is reached. Visual confirmation of undissolved solid must be made at the end of the experiment.
- Sample Processing: The resulting slurry is filtered (using a low-binding filter, e.g., 0.45 µm PVDF) or centrifuged at high speed to separate the saturated supernatant from the excess solid.
- Quantification: A precise aliquot of the clear supernatant is carefully removed, diluted with an appropriate mobile phase, and the concentration is determined using a validated High-Performance Liquid Chromatography (HPLC) method with UV or Mass Spectrometry (MS) detection.

Data Presentation: Thermodynamic Solubility

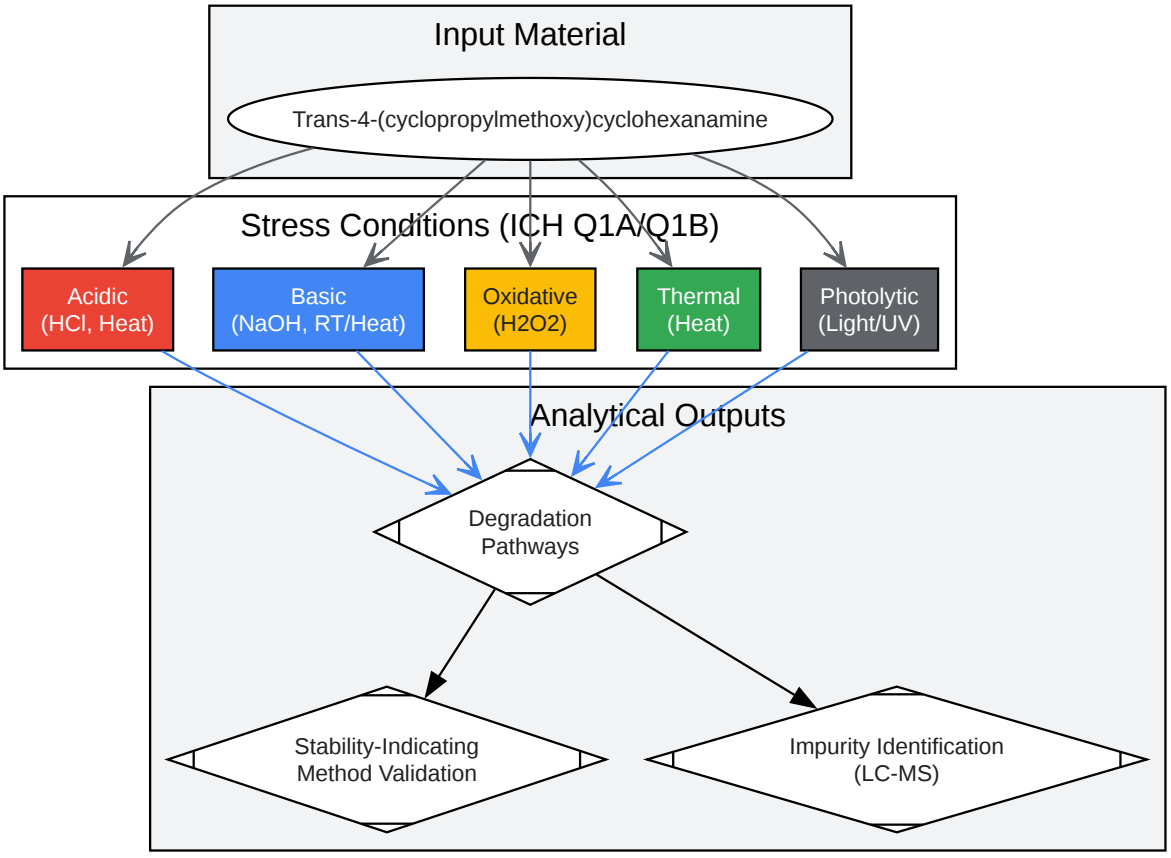
Solvent System	Temperature (°C)	Mean Solubility (µg/mL)	Standard Deviation
0.01 N HCl (pH 2)	25	Hypothetical Data	Hypothetical Data
pH 7.4 Phosphate Buffer	25	Hypothetical Data	Hypothetical Data
pH 7.4 Phosphate Buffer	37	Hypothetical Data	Hypothetical Data
Dimethyl Sulfoxide (DMSO)	25	Hypothetical Data	Hypothetical Data
Ethanol	25	Hypothetical Data	Hypothetical Data

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Kinetic (Apparent) Solubility: Relevance for Screening

Kinetic solubility is a measure of a compound's ability to remain in solution after being rapidly introduced from a concentrated organic stock into an aqueous buffer. This is highly relevant for predicting behavior in high-throughput screening (HTS) assays.

Workflow: Kinetic Solubility Determination



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Caption: Logical flow from stress conditions to analytical outcomes.

Long-Term and Accelerated Stability Studies

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Once a stability-indicating method is established, formal stability studies are initiated according to ICH Q1A(R2) guidelines to determine the retest period or shelf life. [5][6]

- Batches: At least one to three representative batches of the compound should be used.
- Container Closure System: The compound should be stored in the proposed or actual container closure system.
- Storage Conditions:
  - Long-Term: 25°C ± 2°C / 60% RH ± 5% RH
  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH
- Testing Frequency: For a typical 24-month study, testing should be performed at 0, 3, 6, 9, 12, 18, and 24 months for long-term conditions, and at 0, 3, and 6 months for accelerated conditions. [7] Data Presentation: Long-Term Stability

Test Parameter	Specification	Time Point (Months)	Batch 1 (25°C/60%RH)	Batch 1 (40°C/75%RH)
Appearance	White to Off-White Solid	0	Hypothetical Data	Hypothetical Data
6	Hypothetical Data	Hypothetical Data		
Assay (%)	98.0 - 102.0	0	Hypothetical Data	Hypothetical Data
6	Hypothetical Data	Hypothetical Data		
Total Impurities (%)	NMT 1.0%	0	Hypothetical Data	Hypothetical Data
6	Hypothetical Data	Hypothetical Data		

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Section 4: Synthesis and Conclusion

The successful development of **Trans-4-(cyclopropylmethoxy)cyclohexanamine** hinges on a proactive and systematic approach to characterizing its fundamental physicochemical properties. The experimental frameworks detailed in this guide provide a comprehensive pathway for generating the critical solubility and stability data required to make informed decisions. By understanding how the compound behaves in various solvents and under stress, scientists can optimize formulations, establish appropriate storage conditions, ensure data integrity in biological assays, and fulfill essential regulatory requirements. This rigorous, data-driven approach is the cornerstone of sound scientific development and is essential for unlocking the full potential of this novel chemical entity.

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